

Technical Support Center: Synthesis of 3-Chloro-5-cyclopropyl-1H-pyrazole

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Compound of Interest

Compound Name: *3-chloro-5-cyclopropyl-1H-pyrazole*

CAS No.: *1416437-25-6*

Cat. No.: *B1466354*

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Welcome to the technical support guide for the synthesis of **3-chloro-5-cyclopropyl-1H-pyrazole**. This resource is designed for researchers, medicinal chemists, and process development scientists. Here, we provide field-proven insights, detailed protocols, and robust troubleshooting strategies to help you navigate the complexities of this synthesis and optimize your reaction yields.

Overview of the Synthetic Strategy

The synthesis of **3-chloro-5-cyclopropyl-1H-pyrazole** is typically approached via a two-step sequence:

- **Pyrazole Ring Formation:** A cyclocondensation reaction between a cyclopropyl-substituted 1,3-dicarbonyl compound and hydrazine to form the 5-cyclopropyl-1H-pyrazol-3-ol intermediate.
- **Chlorination:** Conversion of the pyrazol-3-ol to the target **3-chloro-5-cyclopropyl-1H-pyrazole** using a suitable chlorinating agent.

This pathway is advantageous as it allows for the early introduction of the cyclopropyl moiety and leverages a common and generally high-yielding pyrazole synthesis method.[1][2] However, control of regioselectivity and chlorination conditions are critical for achieving high yields and purity.

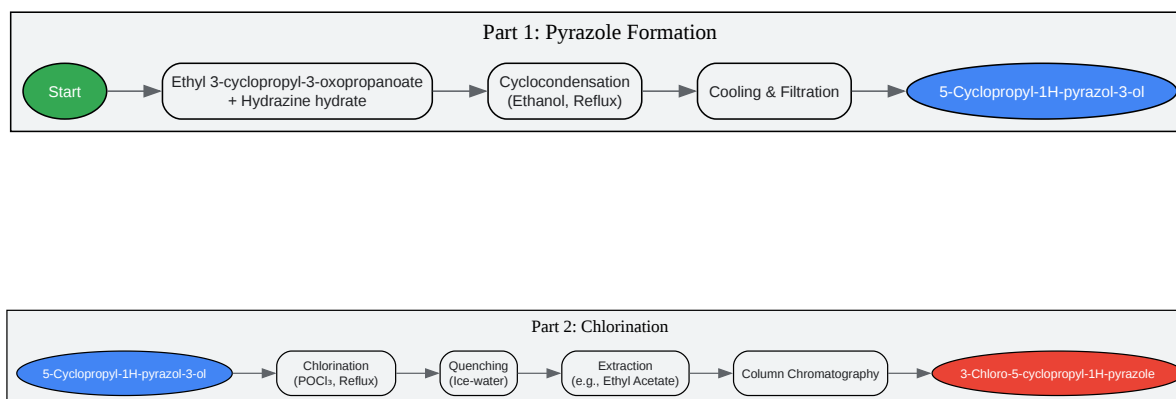
Experimental Protocol: A Validated Approach

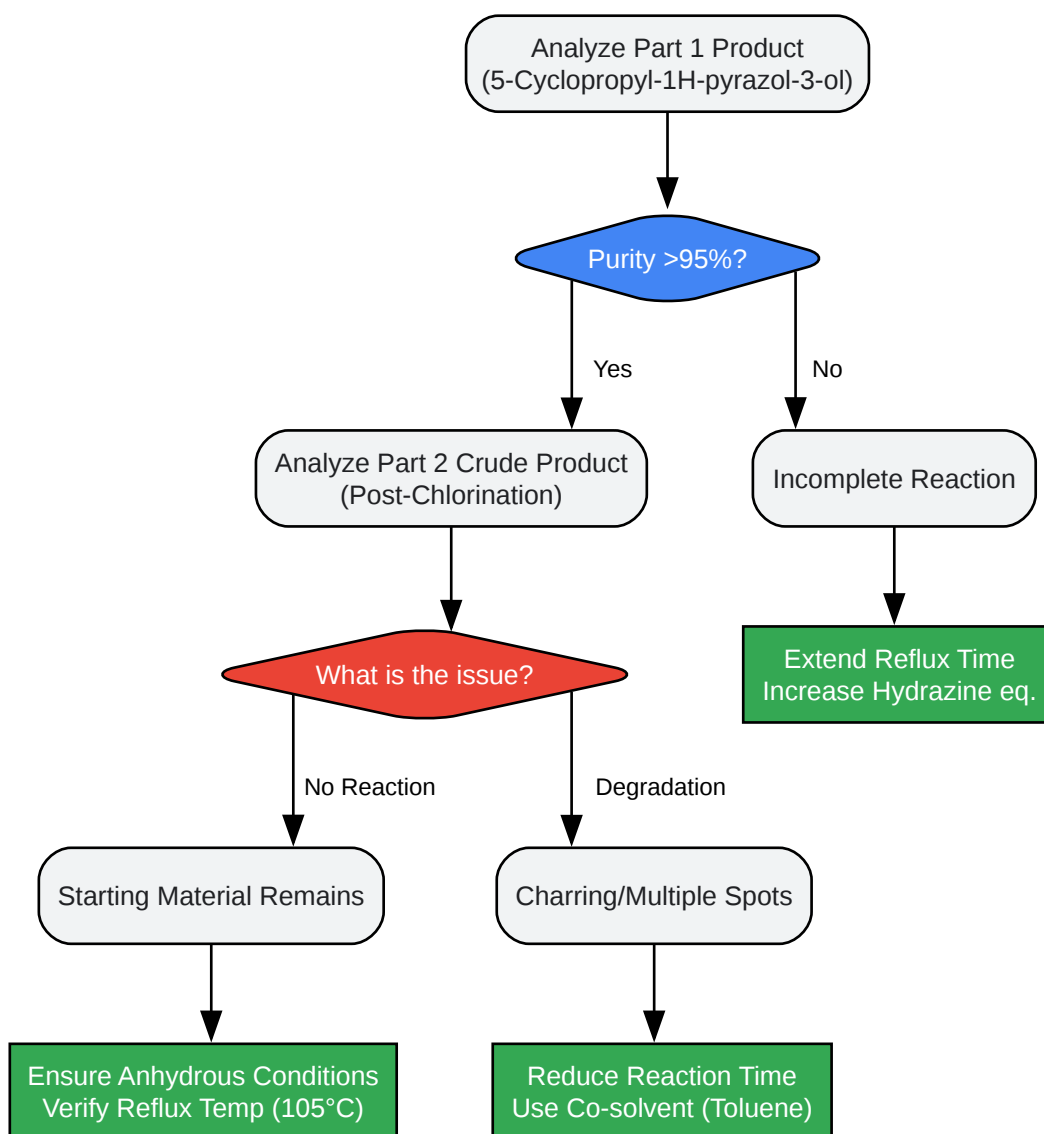
This section details a step-by-step methodology for the synthesis.

Part 1: Synthesis of 5-Cyclopropyl-1H-pyrazol-3-ol

This step involves the classical Knorr pyrazole synthesis via the condensation of a β -ketoester with hydrazine.

Workflow Diagram:





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Sources

- 1. [Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
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